

Variation of 3-Galactosyllactose Concentration During Lactation: A Technical Guide

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Compound of Interest

Compound Name: 3-Galactosyllactose

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This technical guide provides an in-depth analysis of the concentration of **3-Galactosyllactose**, specifically β 1-3'-galactosyllactose (β 3'-GL), a notable human milk oligosaccharide (HMO), throughout the stages of lactation. This document synthesizes available quantitative data, details experimental protocols for quantification, and illustrates the relevant biosynthetic pathway.

Quantitative Analysis of β 3'-Galactosyllactose Concentration in Human Milk

β 3'-Galactosyllactose is a trisaccharide found in human milk, although in relatively low concentrations compared to other HMOs. It is present in the milk of over 75% of women.^{[1][2][3][4]} Current research indicates that the concentration of β 3'-GL remains stable across the different stages of lactation, from colostrum to mature milk.^{[1][2][3][4]}

The most significant factor influencing the concentration of β 3'-GL is maternal genetics, specifically the secretor (FUT2) and Lewis (FUT3) gene status, which categorizes human milk into four major groups (Group I to IV).^{[1][3]} Notably, the concentration of β 3'-GL is higher in the milk of mothers belonging to HM group IV and HM group II compared to HM group I.^{[1][3]}

The following table summarizes the available quantitative data for β 3'-GL concentration. Due to its stability across lactation, a representative median concentration is provided.

Lactation Stage	β 3'-Galactosyllactose (β 3'-GL) Concentration (mg/L)	Reference
Colostrum (Days 1-5)	~2.42 (Median)	[1]
Transitional Milk (Days 6-14)	~2.42 (Median)	[1]
Mature Milk (>14 Days)	~2.42 (Median)	[1]

Note: The concentration of β 3'-Galactosyllactose does not show significant variation across lactation stages. The provided median value is based on a study analyzing 171 human milk samples collected monthly over the first year of lactation.[1]

Biosynthesis of 3-Galactosyllactose in the Mammary Gland

The biosynthesis of HMOs, including **3-Galactosyllactose**, is a complex process that occurs in the Golgi apparatus of the mammary epithelial cells. The synthesis of β 3'-GL begins with the foundational disaccharide of milk, lactose, which is formed from glucose and UDP-galactose. A specific glycosyltransferase, a β -1,3-galactosyltransferase, then catalyzes the addition of a galactose molecule to the lactose backbone, forming the trisaccharide **3-Galactosyllactose**.

The following diagram illustrates the simplified enzymatic pathway for the synthesis of β 3'-Galactosyllactose.

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References

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